

Fluorene-13C6 CAS number and safety data sheet

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Compound of Interest

Compound Name: Fluorene-13C6

Cat. No.: B564581

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An In-depth Technical Guide to Fluorene-13C6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Fluorene-13C6**, a stable isotope-labeled polycyclic aromatic hydrocarbon (PAH). This document is intended to serve as a core resource, offering key data, safety information, and insights into its application in metabolic and environmental studies.

Chemical Identification and Properties

Fluorene-13C6 is a labeled form of fluorene where six carbon atoms in one of the benzene rings are replaced with the carbon-13 isotope. This labeling makes it an invaluable tool for tracer studies in various scientific disciplines.

CAS Number: 1189497-69-5[1]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Fluorene-13C6**. Data for the unlabeled fluorene is provided for reference and is expected to be very similar for the labeled compound.

Property	Value	Source
Molecular Formula	$^{13}\text{C}_6\text{C}_7\text{H}_{10}$	[2]
Molecular Weight	172.17 g/mol	[2]
Appearance	White crystalline solid	[3]
Melting Point	116 to 117 °C	[4]
Boiling Point	295 °C	
Solubility in Water	1.992 mg/L	
Solubility in Organic Solvents	Soluble in many organic solvents	
log P (Octanol/Water Partition Coefficient)	4.18	
pKa (Acidity)	22.6 in DMSO	

Safety Data Sheet Summary

A specific Safety Data Sheet (SDS) for pure, solid **Fluorene- $^{13}\text{C}_6$** is not readily available. The following information is a summary based on SDS for solutions of **Fluorene- $^{13}\text{C}_6$** and the unlabeled Fluorene. It is imperative to handle this compound in a laboratory setting with appropriate personal protective equipment and engineering controls.

Hazard Category	GHS Classification and Hazard Statements
Physical Hazards	Combustible solid.
Health Hazards	May cause eye and skin irritation.
Environmental Hazards	Very toxic to aquatic life with long-lasting effects.

Handling and Storage

- **Handling:** Wear protective gloves, protective clothing, and eye protection. Wash thoroughly after handling. Avoid generating dust.
- **Storage:** Store in a cool, dry place away from light and moisture.

First Aid Measures

- **If inhaled:** Remove victim to fresh air and keep at rest in a position comfortable for breathing.
- **If in eyes:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.
- **If on skin:** Wash with plenty of water.
- **If swallowed:** Rinse mouth. Call a POISON CENTER or physician if you feel unwell.

Fire Fighting Measures

- **Suitable extinguishing media:** Use a tri-class dry chemical fire extinguisher.
- **Hazards from combustion:** When heated to decomposition, may emit toxic fumes.

Disposal Considerations

Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, national, and/or international regulations.

Applications in Research

The primary application of **Fluorene-13C6** is as an internal standard or tracer in studies investigating the metabolism, environmental fate, and toxicokinetics of fluorene and other PAHs. Stable isotope labeling allows for the differentiation of the administered compound from endogenous or background levels of the unlabeled compound, enabling precise quantification in complex biological and environmental matrices.

Experimental Protocols

While specific, detailed experimental protocols for **Fluorene-13C6** are proprietary to the conducting laboratories, the following sections outline representative methodologies for its use

in metabolic studies and its quantification.

Representative Protocol for a Human Toxicokinetic Study

This protocol is adapted from a study on deuterium-labeled PAHs and illustrates how **Fluorene-13C6** could be used in a human oral administration study.

Objective: To determine the absorption, distribution, metabolism, and excretion (ADME) of **Fluorene-13C6** in healthy human volunteers.

Methodology:

- Subject Recruitment and Dosing:
 - Recruit a cohort of healthy adult volunteers.
 - Administer a single oral dose of **Fluorene-13C6** (e.g., 0.02-0.04 mg/kg body weight) dissolved in a suitable vehicle.
- Sample Collection:
 - Collect serum and urine samples at predetermined time points for up to 72 hours post-dosing.
- Sample Preparation and Analysis:
 - Analyze parent **Fluorene-13C6** in serum using a method like headspace solid-phase microextraction coupled with gas chromatography-mass spectrometry (HS-SPME-GC-MS).
 - Measure monohydroxylated metabolites of **Fluorene-13C6** (OH-**Fluorene-13C6**) in urine using high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS).
- Data Analysis:

- Construct time-concentration profiles for both the parent compound in serum and metabolites in urine.
- Perform non-compartmental toxicokinetic analysis to determine key parameters such as T_{max} (time to maximum concentration), T_{1/2} (biological half-life), and the fractional urinary excretion of metabolites.

Quantification of Fluorene-13C6 in Biological Tissues by GC-MS/MS

This protocol provides a general workflow for the extraction and quantification of organic compounds like **Fluorene-13C6** from tissue samples.

Objective: To accurately quantify the concentration of **Fluorene-13C6** and its metabolites in tissue samples.

Methodology:

- Extraction:
 - Homogenize tissue samples.
 - Perform extraction using a passive sampling approach with a polymer like polydimethylsiloxane (PDMS) to minimize co-extraction of matrix components. Alternatively, use a solvent extraction method.
- Instrumental Analysis:
 - Utilize a Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) system equipped with a direct sample introduction (DSI) or a programmable temperature vaporization (PTV) injector to reduce matrix effects.
 - For thermal desorption from a passive sampler, use a cryofocusing step to concentrate the analytes before they enter the analytical column.
- Quantification:

- Develop a calibration curve using standards of known concentrations.
- Analyze the data using appropriate software to determine the concentration of **Fluorene-13C6** and its metabolites in the original tissue samples.

Metabolic Pathways

Fluorene is metabolized by various organisms through several pathways. As a tracer, **Fluorene-13C6** is instrumental in elucidating these complex metabolic routes. The metabolism of PAHs like fluorene typically involves phase I enzymes (e.g., cytochrome P450 monooxygenases) and phase II enzymes.

Mammalian Metabolism of PAHs

In mammals, PAHs are metabolized by cytochrome P450 enzymes (CYP1A1/1B1), epoxide hydrolase, and aldo-keto reductases. This process can lead to the formation of reactive metabolites such as diol-epoxides, radical cations, and o-quinones, which can form DNA adducts, a key step in chemical carcinogenesis.

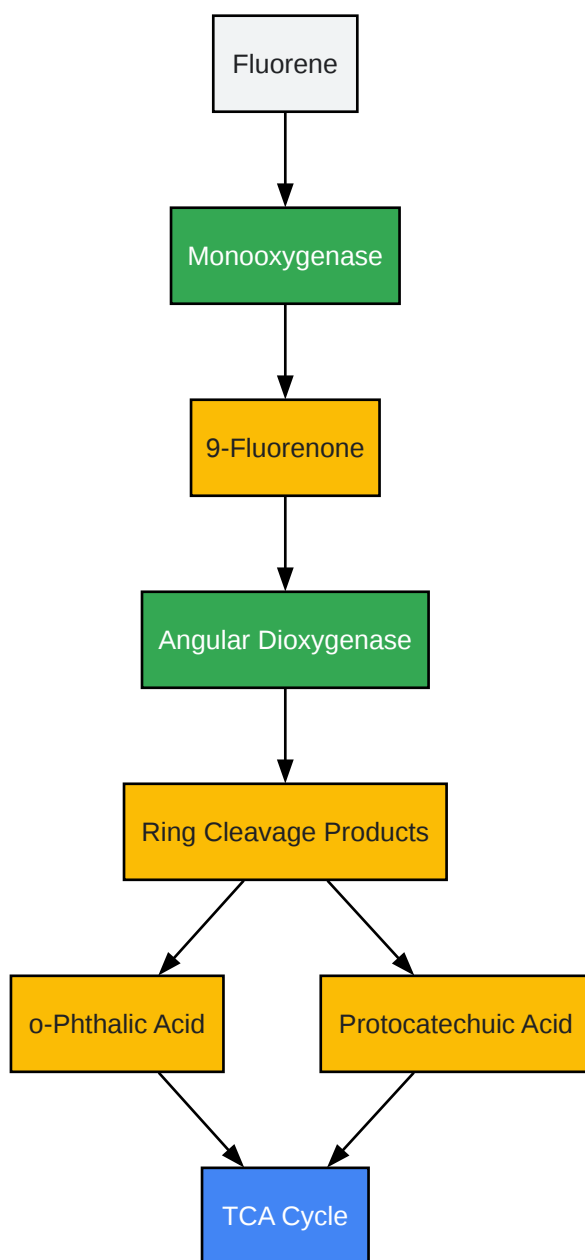


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Caption: General mammalian metabolic activation pathway for PAHs.

Bacterial Degradation of Fluorene

Certain bacteria can utilize fluorene as a carbon and energy source. The degradation often proceeds through monooxygenation at the C-9 position to form 9-fluorenone, which is then further metabolized.

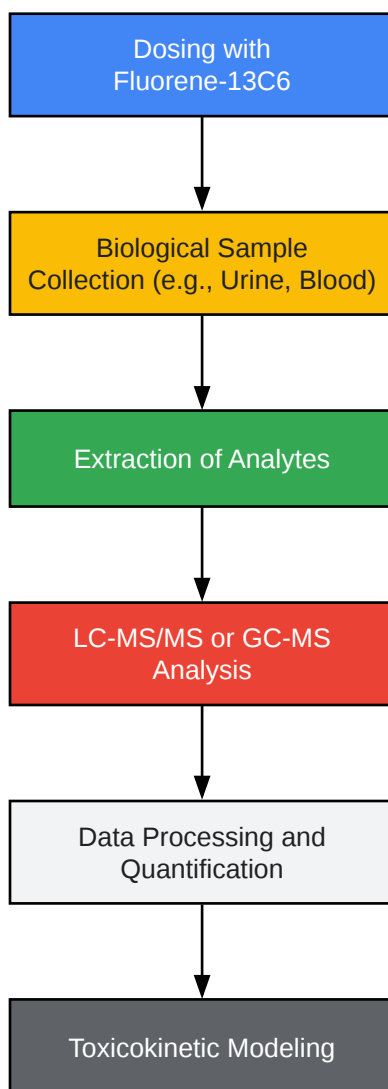


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Caption: Bacterial degradation pathway of fluorene.

Experimental Workflow for a Metabolism Study

The following diagram illustrates a typical workflow for a metabolism study using **Fluorene-13C6**.



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Caption: Workflow for a **Fluorene-13C6** metabolism study.

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